

# Personal protective equipment for handling Lavendustin B

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## Compound of Interest

Compound Name: Lavendustin B

Cat. No.: B1674586

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## Essential Safety and Handling Guide for Lavendustin B

For researchers, scientists, and professionals in drug development, the safe and effective handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the personal protective equipment (PPE), operational plans, and disposal procedures for **Lavendustin B**, a known inhibitor of GLUT1 and a weak tyrosine kinase inhibitor.

## Physicochemical and Hazard Information

**Lavendustin B** is a solid, appearing as a white to light yellow powder or crystal. It is crucial to be aware of its hazardous properties to ensure safe handling.

Property	Value	References
Molecular Formula	C <sub>21</sub> H <sub>19</sub> NO <sub>5</sub>	
Molecular Weight	365.4 g/mol	
Appearance	White to light yellow powder/crystal	
Solubility	Soluble in DMF, DMSO, and Ethanol (all at 10 mg/mL)	
Storage Temperature	Powder: -20°C, In solvent: -80°C	

Hazard Statement	Description
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H410	Very toxic to aquatic life with long lasting effects

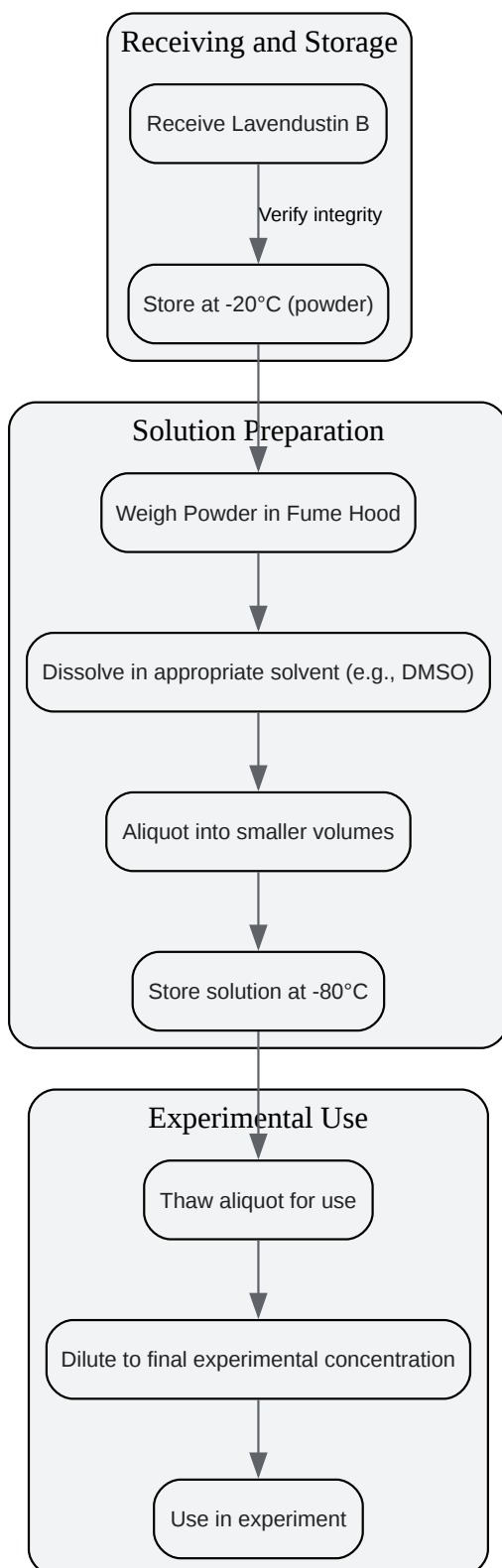
## Personal Protective Equipment (PPE)

When handling **Lavendustin B**, especially in its powdered form, adherence to proper PPE protocols is mandatory to prevent exposure.

PPE Category	Specific Requirements	Rationale
Eye Protection	Chemical splash goggles or safety glasses with side shields.	Protects against airborne powder and splashes of solutions containing Lavendustin B.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	Prevents skin contact, which can cause irritation.
Body Protection	A fully buttoned laboratory coat.	Protects against contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. An N-95 respirator may be necessary if a fume hood is unavailable. <sup>[1]</sup>	Minimizes the risk of inhaling the powdered compound. <sup>[1]</sup>

## Experimental Workflow: From Receipt to Use

Proper handling of **Lavendustin B** throughout the experimental process is critical for both safety and experimental integrity. The following workflow provides a step-by-step guide.



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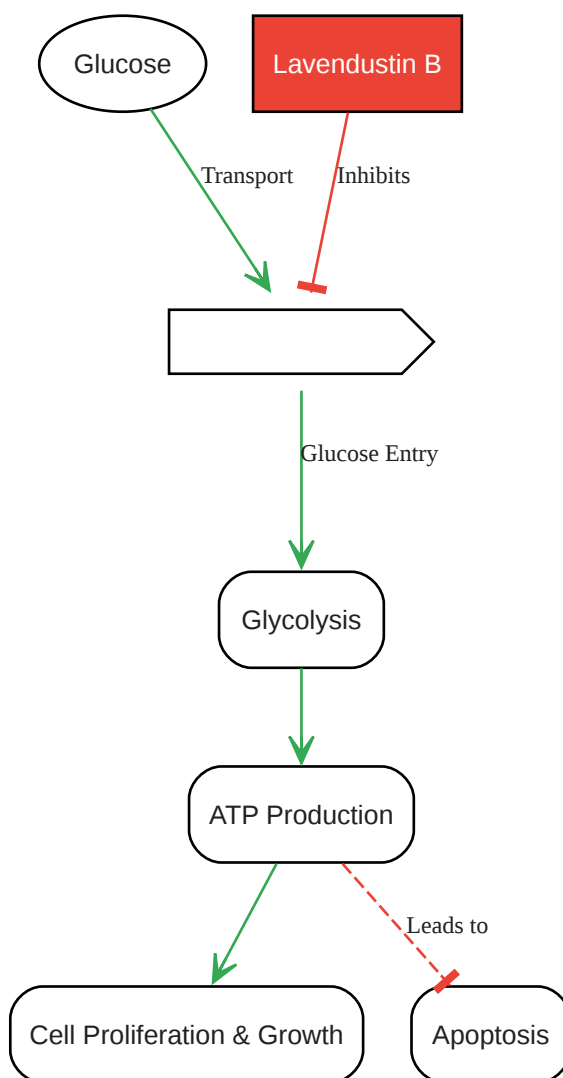
**Caption:** Experimental workflow for handling **Lavendustin B**.

## Step-by-Step Handling Procedure

- Receiving and Storage: Upon receiving, verify the container's integrity. Store the powdered **Lavendustin B** in a tightly sealed container at -20°C.
- Preparation of Stock Solution:
  - When ready to use, bring the container to room temperature before opening to prevent condensation.
  - All handling of the powder, including weighing, should be performed in a chemical fume hood to avoid inhalation.[1][2] Use an anti-static weigh boat if possible.[3]
  - Use non-sparking tools for handling the powder.
  - Dissolve the desired amount of **Lavendustin B** in a suitable solvent such as DMSO, DMF, or ethanol.
  - If necessary, sonication can be used to aid dissolution.
- Aliquoting and Storage of Solution:
  - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes.
  - Store the aliquoted solutions at -80°C.
- Experimental Use:
  - When needed, thaw a single aliquot.
  - Dilute the stock solution to the final desired concentration for your experiment.

## Signaling Pathway: Inhibition of GLUT1

**Lavendustin B** acts as an inhibitor of the glucose transporter 1 (GLUT1).[4] GLUT1 is crucial for glucose uptake in many cell types, and its inhibition can have significant downstream effects, particularly in cancer cells which are highly dependent on glycolysis for energy.[4]



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**Caption:** Lavendustin B inhibits GLUT1-mediated glucose uptake.

Inhibition of GLUT1 by **Lavendustin B** blocks the transport of glucose into the cell. This leads to a reduction in glycolysis and subsequent ATP production.[4] In cancer cells, this energy deficit can lead to the induction of apoptosis (programmed cell death) and a decrease in cell proliferation and growth.[4]

## Disposal Plan

Proper disposal of **Lavendustin B** and any contaminated materials is essential to prevent environmental contamination and ensure laboratory safety.

## Step-by-Step Disposal Procedure

- Segregation of Waste:
  - All waste contaminated with **Lavendustin B** should be treated as hazardous chemical waste.
  - Segregate solid and liquid waste into separate, clearly labeled, and appropriate waste containers.
- Solid Waste Disposal:
  - Unused Powder: Dispose of in its original container, clearly labeled as hazardous waste. [\[5\]](#)
  - Contaminated Lab Supplies: Items such as gloves, weigh boats, and pipette tips that have come into contact with **Lavendustin B** should be double-bagged in clear plastic bags. [\[5\]](#) Each bag must be sealed and tagged with a hazardous waste label. [\[5\]](#)
- Liquid Waste Disposal:
  - Stock Solutions and Experimental Media: Collect all liquid waste containing **Lavendustin B** in a dedicated, leak-proof, and chemically compatible container. The container must be clearly labeled as "Hazardous Waste" and list all chemical constituents, including **Lavendustin B** and the solvent used. [\[6\]](#)
  - Do not fill the liquid waste container to more than 90% of its capacity to allow for expansion and prevent spills. [\[5\]](#)
  - Store the waste container in a designated, secure area away from incompatible materials.
- Empty Container Disposal:
  - Empty containers that held **Lavendustin B** powder must be triple-rinsed with a suitable solvent (e.g., ethanol or water). [\[7\]](#)[\[8\]](#)

- The rinsate from the first rinse must be collected and disposed of as hazardous liquid waste.[8]
- After triple rinsing and air-drying, the original labels should be defaced or removed, and the container can then be disposed of in the regular trash or recycled.[8][9]
- Arranging for Pickup:
  - Once waste containers are full or ready for disposal, contact your institution's Environmental Health and Safety (EHS) office to arrange for a hazardous waste pickup.[9]  
Do not dispose of any **Lavendustin B** waste down the drain or in the regular trash.

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